

4-Chloro-7-fluoroquinoline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Chloro-7-fluoroquinoline

Cat. No.: B1368884

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An In-depth Technical Guide to **4-Chloro-7-fluoroquinoline**: Structure, Synthesis, and Applications

Introduction

4-Chloro-7-fluoroquinoline is a halogenated heterocyclic aromatic compound that serves as a critical intermediate in synthetic organic chemistry. Its structural framework is foundational to the development of numerous pharmacologically active molecules. The strategic placement of the chloro and fluoro substituents on the quinoline core imparts unique reactivity, making it a valuable building block, particularly in the synthesis of fluoroquinolone antibiotics.^{[1][2][3]} This guide provides a comprehensive overview of its chemical identity, physicochemical properties, a representative synthetic pathway, key applications, and essential safety protocols for researchers and drug development professionals.

Chemical Identity and Structure

The unambiguous identification of a chemical entity is paramount for scientific research and regulatory compliance. **4-Chloro-7-fluoroquinoline** is defined by its specific arrangement of atoms and bonds.

IUPAC Name: **4-chloro-7-fluoroquinoline**^[4]

Chemical Structure Diagram: The quinoline ring system is a bicyclic aromatic heterocycle, consisting of a benzene ring fused to a pyridine ring. In this derivative, a chlorine atom is

substituted at position 4 and a fluorine atom at position 7.

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References

- 1. Structural Characterization of the Millennial Antibacterial (Fluoro)Quinolones—Shaping the Fifth Generation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis of Fluoroquinolone Antibiotics [quimicaorganica.org]
- 3. mdpi.com [mdpi.com]
- 4. PubChemLite - 4-chloro-7-fluoroquinoline (C9H5ClFN) [pubchemlite.lcsb.uni.lu]
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